

Application Notes and Protocols: Electrophysiological Effects of Lidocaine on Cardiac Purkinje Fibers

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Compound of Interest

Compound Name: Lidocaine Hydrochloride

Cat. No.: B000136

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lidocaine is a widely used local anesthetic and a class Ib antiarrhythmic agent. Its primary mechanism of action in the heart involves the blockade of voltage-gated sodium channels, leading to alterations in the cardiac action potential. Purkinje fibers, a critical component of the cardiac conduction system, are a key target for lidocaine's antiarrhythmic effects. Understanding the electrophysiological consequences of lidocaine on these specialized cardiac cells is crucial for both basic research and drug development.

These application notes provide a detailed protocol for studying the effects of lidocaine on the electrophysiological properties of isolated cardiac Purkinje fibers using intracellular microelectrode recording techniques.

Experimental Protocols

Purkinje Fiber Preparation

This protocol describes the isolation and preparation of Purkinje fibers from a mammalian heart (e.g., rabbit or dog) for electrophysiological recording.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Mammalian heart (e.g., rabbit, dog)
- Dissection tools (scissors, forceps)
- Dissection microscope
- Tissue bath
- Tyrode's solution (see composition below)
- Carbogen gas (95% O₂, 5% CO₂)

Tyrode's Solution Composition:

Component	Concentration (mM)
NaCl	127.0
KCl	3.0
CaCl ₂	1.8
MgCl ₂	0.5
NaH ₂ PO ₄	0.36
NaHCO ₃	22.0
D(+)-glucose	5.5

pH should be adjusted to 7.4 ± 0.1 at $37 \pm 1^\circ\text{C}$ after equilibration with Carbogen gas.[\[4\]](#)[\[5\]](#)

Procedure:

- Excise the heart from a recently euthanized animal and immediately place it in chilled, oxygenated Tyrode's solution.
- Isolate a papillary muscle with an attached false tendon (Purkinje fibers).[\[1\]](#)[\[2\]](#)
- Carefully dissect the Purkinje fiber strand, ensuring minimal damage to the tissue.

- Mount the preparation in a tissue bath continuously superfused with oxygenated Tyrode's solution maintained at 37°C.[6]
- Allow the preparation to equilibrate for at least 60 minutes before starting the experiment.

Intracellular Action Potential Recording

This protocol outlines the procedure for recording intracellular action potentials from Purkinje fibers using sharp glass microelectrodes.

Materials:

- Glass microelectrodes (filled with 3 M KCl, tip resistance 10-20 MΩ)
- Microelectrode amplifier
- Micromanipulator
- Oscilloscope
- Data acquisition system
- Stimulator

Procedure:

- Position the glass microelectrode over the Purkinje fiber using the micromanipulator.
- Carefully impale a single Purkinje fiber with the microelectrode to record the transmembrane potential. A successful impalement is indicated by a sharp negative drop in potential to a stable resting membrane potential.
- Stimulate the preparation using an external electrode with square-wave pulses (e.g., 1-2 ms duration, 1.5x threshold intensity) at a constant frequency (e.g., 1 Hz).[4]
- Record baseline action potentials for a stable period before drug application.
- Superfuse the tissue with Tyrode's solution containing the desired concentration of lidocaine.

- Record the changes in action potential parameters at steady-state for each lidocaine concentration.
- After recording, perform a washout by superfusing with drug-free Tyrode's solution to observe the reversibility of the effects.

Data Presentation: Effects of Lidocaine on Purkinje Fiber Action Potential Parameters

The following tables summarize the expected quantitative effects of lidocaine on key action potential parameters in Purkinje fibers. The data is compiled from various studies and represents typical findings at therapeutic and higher concentrations.

Table 1: Effect of Therapeutic Concentrations of Lidocaine on Purkinje Fiber Action Potential Parameters

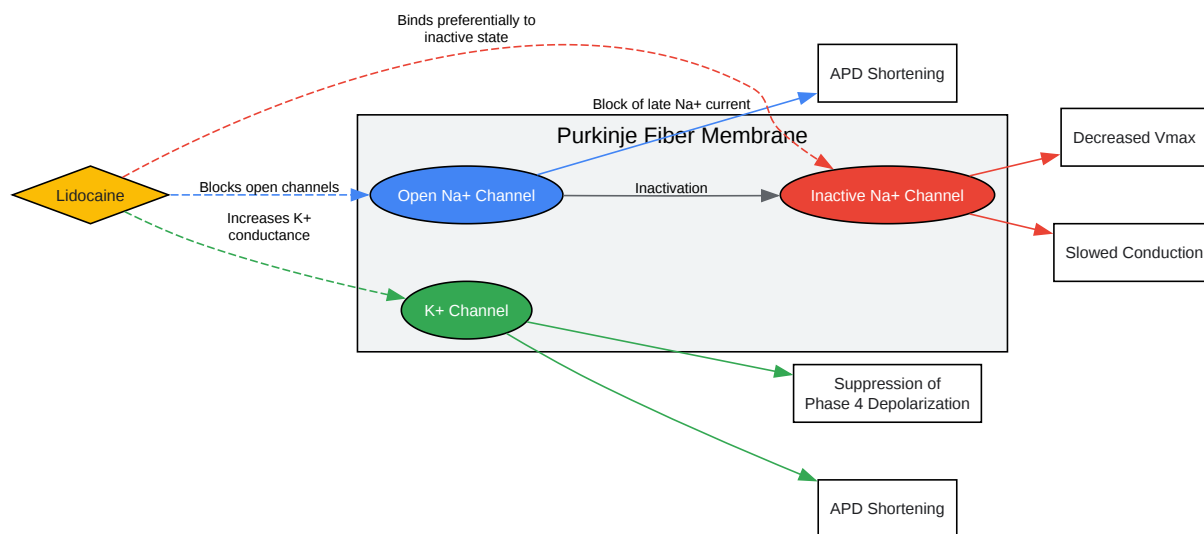
Parameter	Control (Typical Value)	Lidocaine (5 $\mu\text{g/mL}$; $\sim 2 \times 10^{-5} \text{ M}$)	Reference(s)
Action Potential Duration at 90% Repolarization (APD ₉₀)	300 - 400 ms	Shortened	[1][6][7]
Maximum Upstroke Velocity (V _{max})	500 - 700 V/s	No significant change or slight decrease	[1][7]
Effective Refractory Period (ERP)	250 - 350 ms	Shortened	[1]
Resting Membrane Potential (RMP)	-80 to -90 mV	No significant change	[7]
Phase 4 Depolarization	Present	Attenuated or abolished	[1][7]

Table 2: Effect of High (Toxic) Concentrations of Lidocaine on Purkinje Fiber Action Potential Parameters

Parameter	Control (Typical Value)	Lidocaine ($\geq 1 \times 10^{-4}$ M)	Reference(s)
Action Potential Duration at 90% Repolarization (APD ₉₀)	300 - 400 ms	Further shortening may not occur	[7]
Maximum Upstroke Velocity (V _{max})	500 - 700 V/s	Markedly decreased	[7][8]
Effective Refractory Period (ERP)	250 - 350 ms	Lengthened	[1]
Resting Membrane Potential (RMP)	-80 to -90 mV	Decreased (depolarization)	[7]
Action Potential Amplitude	110 - 120 mV	Decreased	[7][8]
Conduction Velocity	1 - 2 m/s	Markedly decreased	[8]

Mandatory Visualizations

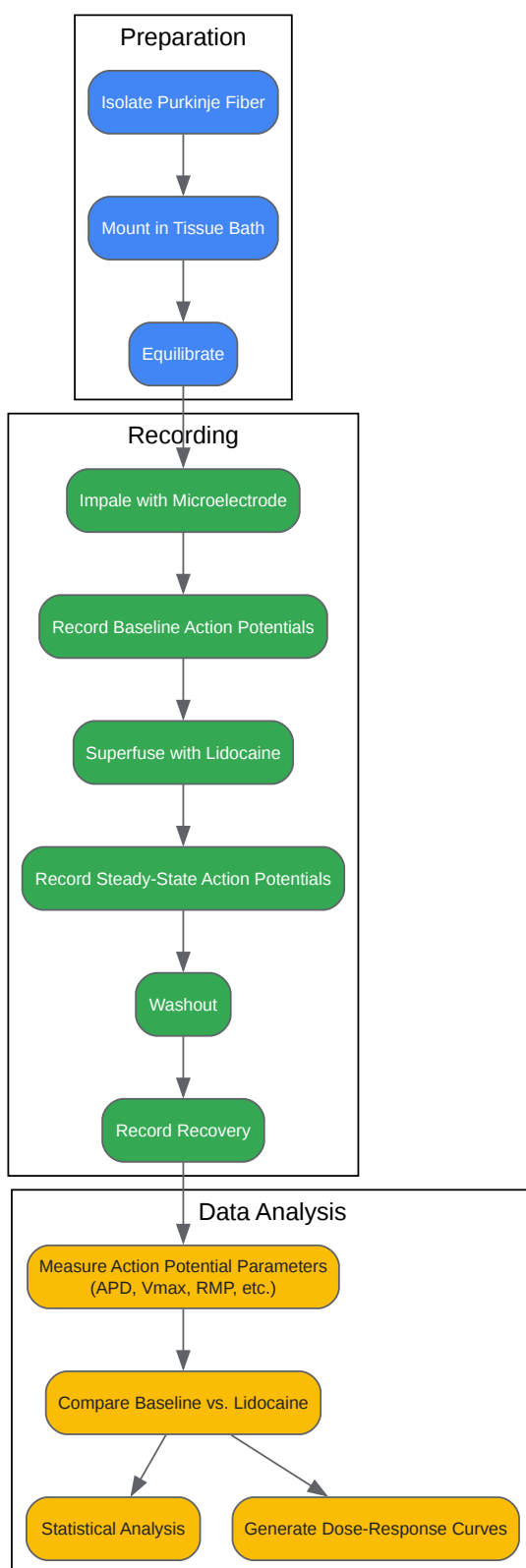
Signaling Pathway of Lidocaine's Action on Purkinje Fibers



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Caption: Signaling pathway of Lidocaine on Purkinje fiber ion channels.

Experimental Workflow for Studying Lidocaine's Effects



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Caption: Experimental workflow for electrophysiological recording.

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References

- 1. ahajournals.org [ahajournals.org]
- 2. ahajournals.org [ahajournals.org]
- 3. Effect of lidocaine on the electrophysiological properties of ventricular muscle and Purkinje fibers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. limef.com [limef.com]
- 5. Field and action potential recordings in heart slices: correlation with established in vitro and in vivo models - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ahajournals.org [ahajournals.org]
- 7. Effect of lidocaine on the electrophysiological properties of ventricular muscle and purkinje fibers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Effects of lidocaine and on slow response and depressed fast response action potentials of canine cardiac Purkinje fibers - PubMed [pubmed.ncbi.nlm.nih.gov]
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